

An In-depth Technical Guide to Ferrous Calcium Citrate: Structure, Properties, and Applications

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Compound of Interest

Compound Name: *Ferrous calcium citrate*

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Abstract

Ferrous calcium citrate is a unique chelated mineral complex that serves as a dual source of both iron and calcium. Its chemical structure confers notable stability and bioavailability, positioning it as a preferred compound in the formulation of nutritional supplements and pharmaceuticals for the management of iron deficiency anemia. This guide provides a comprehensive technical overview of **ferrous calcium citrate**, delving into its chemical structure, physicochemical properties, synthesis, analytical methodologies, and mechanisms of action. Designed for researchers, scientists, and drug development professionals, this document synthesizes field-proven insights with authoritative data to serve as a definitive resource on the compound.

Introduction: The Rationale for a Dual-Action Hematinic

Iron deficiency anemia remains a significant global health challenge, particularly affecting pregnant women, young children, and individuals with chronic diseases.^{[1][2]} The therapeutic mainstay, oral iron supplementation, is often challenged by poor patient compliance due to gastrointestinal side effects such as constipation, nausea, and gastric irritation.^[1] Furthermore, the bioavailability of traditional iron salts can be compromised by dietary inhibitors like phytates and phosphates.

Ferrous calcium citrate emerges as a scientifically engineered solution to these challenges. It is a complex salt designed to enhance iron absorption and improve tolerability.^[1] By chelating ferrous iron and calcium with citrate, this compound offers a stable, tasteless, and highly bioavailable formulation.^{[3][4]} Notably, the citrate component plays an active role in mitigating the inhibitory effects of dietary components, thereby enhancing iron uptake.^[1] This guide will explore the multifaceted nature of **ferrous calcium citrate**, from its molecular architecture to its clinical efficacy.

Chemical Structure and Nomenclature

Ferrous calcium citrate is a complex coordination compound. Its precise structure involves the chelation of ferrous (Fe^{2+}) and calcium (Ca^{2+}) ions by citrate anions.

- IUPAC Name: dicalcium;bis(2-hydroxypropane-1,2,3-tricarboxylate);iron(2+)^{[5][6]}
- Molecular Formula: $\text{C}_{12}\text{H}_{10}\text{Ca}_2\text{FeO}_{14}$ ^{[4][5][7][8]}
- Molecular Weight: 514.20 g/mol ^{[4][5][6][7]}
- CAS Registry Number: 7600-56-8^{[5][7]}

The proposed structure suggests that the ferrous and calcium ions are coordinated with the carboxyl and hydroxyl groups of the citrate molecules. A hydrated form, $\text{Fe}(\text{CaC}_6\text{H}_5\text{O}_7)_2 \cdot 4\text{H}_2\text{O}$, has also been described, where water molecules are bound by coordinate covalencies to the metal atoms.^[3] This hydration is critical to its stability.

Caption: Proposed coordination structure of **Ferrous Calcium Citrate**.

Physicochemical Properties

The unique properties of **ferrous calcium citrate** are a direct consequence of its complex structure. These properties are critical for its formulation into stable and effective dosage forms.

Property	Description	Reference(s)
Appearance	A tasteless, colorless to celadon or white crystalline powder.	[3][4][9]
Stability	Highly stable against air oxidation. The ferrous (Fe^{2+}) content remains substantially unchanged after six months of storage in air at room temperature away from direct light.[3]	[3][4]
Hydration	The hydrated complex contains four molecules of water. Removal of this bound water leads to spontaneous auto-oxidation of the ferrous iron to the ferric state.[3]	[3]
Solubility	Soluble in aqueous solutions. The citrate chelation enhances the solubility of the iron.	[10]
Percent Composition	C: 28.03%, H: 1.96%, Ca: 15.59%, Fe: 10.86%, O: 43.56%	[4]

Expert Insight: The stability of the ferrous state is a cornerstone of this compound's efficacy. Oxidation to the ferric (Fe^{3+}) state would significantly reduce its bioavailability, as non-heme iron is primarily absorbed in the ferrous form. The integral role of the water of hydration in maintaining this stability underscores the need for controlled storage conditions during drug product manufacturing and storage.

Synthesis and Manufacturing Process

The synthesis of **ferrous calcium citrate** is a multi-step process that requires precise control of reaction conditions to ensure the formation of the desired stable complex. A common method

involves the reaction of mono-calcium citrate with metallic iron.[3]

Step-by-Step Synthesis Protocol:

- Preparation of Mono-Calcium Citrate: An aqueous solution of citric acid is reacted with an equimolar amount of a calcium base, such as calcium carbonate (CaCO_3), calcium oxide (CaO), or calcium hydroxide (Ca(OH)_2). This reaction forms the mono-calcium salt of citric acid.
- Reaction with Metallic Iron: Metallic iron (in a powdered or fine form to maximize surface area) is added to the solution of mono-calcium citrate.
- Complex Formation and Precipitation: The mixture is heated, often under reflux conditions, to facilitate the reaction. During this step, the **ferrous calcium citrate** complex is formed and, due to its limited solubility under these conditions, precipitates out of the solution.[3][11] The pH of the solution is a critical parameter and should be maintained between 2 and 5 to prevent the dissolution of the product at lower pH or the hydrolysis of the ferrous salt at higher pH.[11]
- Isolation and Purification: The precipitated complex is then isolated from the reaction mixture by filtration.
- Washing and Drying: The collected solid is washed to remove any unreacted starting materials or by-products and then dried under controlled conditions to yield the final crystalline powder.

Caption: General workflow for the synthesis of **Ferrous Calcium Citrate**.

Analytical Methodologies for Quality Control

Ensuring the quality, purity, and potency of **ferrous calcium citrate** requires a robust analytical framework. The self-validating nature of these protocols is crucial for regulatory compliance and product safety.

Key Analytical Tests:

- Assay for Iron and Calcium: Inductively Coupled Plasma-Mass Spectrometry (ICP-MS) or Atomic Absorption Spectroscopy (AAS) are standard methods for accurately quantifying the

total iron and calcium content.

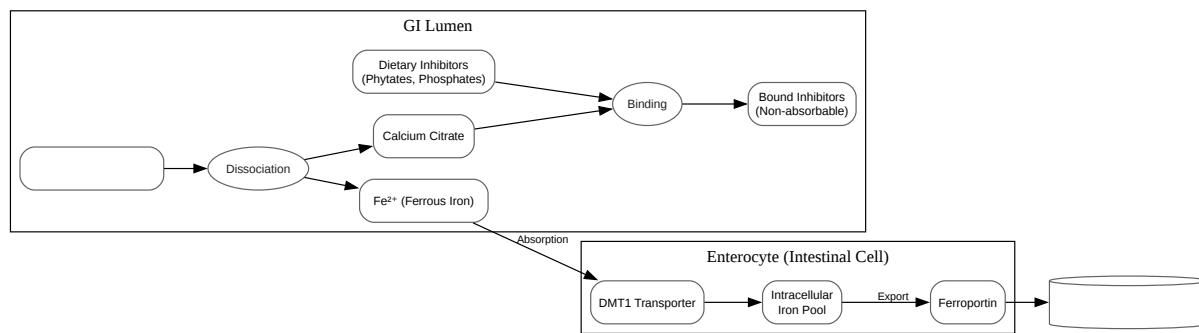
- Determination of Ferrous/Ferric Iron Ratio: Differentiating between the two oxidation states of iron is critical. A common method involves a solvent extraction technique where Fe^{3+} is selectively extracted, followed by analysis of both phases by ICP-MS.[12] Alternatively, colorimetric methods using reagents like ferrozine, which specifically complexes with Fe^{2+} , can be employed.[12]
- Identification: Fourier-Transform Infrared Spectroscopy (FTIR) can be used to identify the compound by its characteristic absorption bands corresponding to the citrate functional groups and their coordination to the metal ions.
- Loss on Drying: This test determines the amount of water and other volatile matter in the sample. It is performed by drying a sample at a specified temperature (e.g., 150°C for 4 hours) until a constant weight is achieved.[13] This is particularly important for verifying the presence of the essential water of hydration.
- Heavy Metals and Lead: Tests for heavy metals are crucial safety requirements. Specific methods for lead determination involve dissolving the sample and using colorimetric or spectroscopic techniques to quantify the lead content against a standard.[13]

Example Protocol: Determination of Lead Content

This protocol is adapted from standard pharmacopeial methods for related compounds.[13]

- Test Preparation: Accurately weigh and dissolve 0.5 g of **ferrous calcium citrate** in 20 mL of 3N hydrochloric acid. Evaporate the solution on a steam bath to a volume of about 10 mL. Dilute with water to approximately 20 mL and cool to room temperature.
- Standard Preparation: Prepare a standard solution containing a known concentration of lead (e.g., 5 μg of Pb).
- Procedure: a. Transfer the Test Preparation to a suitable vessel. b. Add 6 mL of Ammonium Citrate Solution and 2 mL of Hydroxylamine Hydrochloride Solution. c. Add 2 drops of phenol red indicator. Adjust the solution to be just alkaline (red color) by adding ammonium hydroxide. d. Cool the solution and add 2 mL of Potassium Cyanide Solution. e. Immediately extract the solution with 5 mL portions of Dithizone Extraction Solution until the dithizone

solution retains its green color. f. Combine the extracts and compare the color with the standard prepared similarly.



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Caption: Proposed mechanism of **Ferrous Calcium Citrate** absorption.

Clinical Efficacy and Applications

Ferrous calcium citrate is primarily used as a hematinic for the treatment and prevention of iron deficiency anemia. [7][14] Its efficacy has been demonstrated in several studies, particularly in comparison to other common iron salts.

- Superior Hemoglobin Increase: A study comparing **ferrous calcium citrate** with ferrous ascorbate in anemic pregnant women found that **ferrous calcium citrate** resulted in a better increase in hemoglobin levels. [7]* Improved Tolerability: The same study, along with others, noted a lower proportion of side effects with **ferrous calcium citrate** compared to ferrous ascorbate. [1][7] This is attributed to the multi-drug delivery system preparation which can ensure iron delivery in the duodenum with minimal gastric irritation. [1]* Enhanced Absorption in Specific Populations: Research in patients with Crohn's disease showed that

ferrous calcium citrate was absorbed significantly better than iron bisglycinate, suggesting it may be particularly effective in individuals with inflammatory bowel conditions that affect nutrient absorption. [15]* Combined Supplementation: It serves as an effective source for both iron and calcium. Studies in pregnant women showed that the calcium from the complex was well-utilized, comparable to conventional calcium supplements. [3]

Conclusion

Ferrous calcium citrate represents a significant advancement in oral iron therapy. Its scientifically designed chelated structure provides exceptional stability to the ferrous ion, while the citrate moiety actively enhances bioavailability by mitigating the effects of dietary inhibitors. This results in a compound with proven clinical efficacy for raising hemoglobin levels and a superior side effect profile compared to many traditional iron salts. For drug development professionals and researchers, **ferrous calcium citrate** offers a reliable, well-characterized, and patient-friendly option for addressing the widespread problem of iron deficiency anemia.

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